

Personal protective equipment for handling Tris-BOC-cyclen

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Compound of Interest

Compound Name: Tris-BOC-cyclen

Cat. No.: B062081

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Essential Safety and Handling Guide for Tris-BOC-cyclen

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tris-BOC-cyclen**. The following procedural steps are designed to ensure safe operational handling and disposal of this bifunctional chelating agent.

Chemical and Physical Properties of Tris-BOC-cyclen

Property	Value
Chemical Name	tri-tert-butyl 1,4,7,10-tetraazacyclododecane-1,4,7-tricarboxylate[1][2]
CAS Number	175854-39-4[1][2]
Molecular Formula	C ₂₃ H ₄₄ N ₄ O ₆ [1]
Molecular Weight	472.62 g/mol [1][2]
Appearance	White to off-white or yellowish solid, which may be a powder or sticky solid[1][2]
Storage Conditions	Store powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month[1][3]

Hazard Identification and Personal Protective Equipment (PPE)

Tris-BOC-cyclen is classified as an irritant. It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure and ensure safety.

Known Hazards:

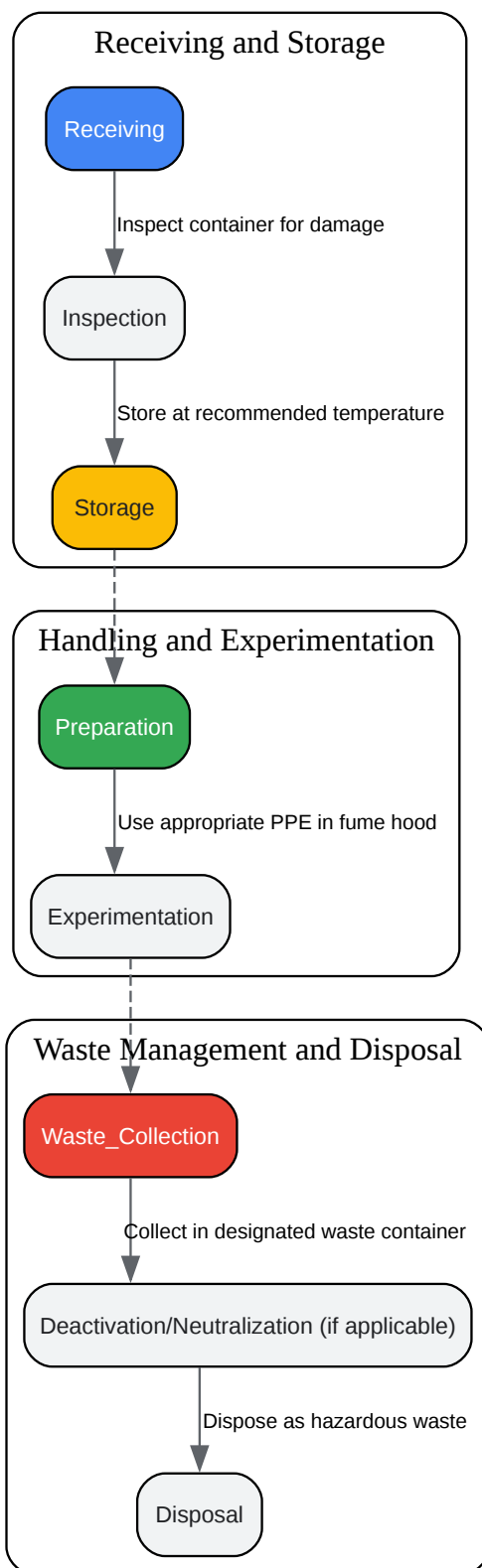
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Impervious gloves (e.g., Nitrile). Change gloves immediately if contaminated.	To prevent skin contact with the chemical.
Eye Protection	Chemical splash goggles that meet recognized standards (e.g., ANSI Z.87.1). A face shield may be necessary if there is a risk of splashing.	To protect eyes from splashes of the chemical solution.
Body Protection	Laboratory coat. A chemical-resistant apron is recommended when handling larger quantities.	To protect skin and clothing from splashes.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If aerosols may be generated, use a NIOSH/OSHA approved respirator.	To prevent inhalation of dust or aerosols.

Operational and Disposal Plan

A systematic approach to handling and disposal is essential for laboratory safety. The following workflow outlines the key steps from receiving the compound to its final disposal.



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Caption: Workflow for safe handling and disposal of **Tris-BOC-cyclen**.

Experimental Protocols

Protocol for Handling and Use:

- Preparation: Before opening, allow the container of **Tris-BOC-cyclen** to equilibrate to room temperature to prevent moisture condensation.
- Weighing and Transfer: Conduct all weighing and transfers of the solid compound within a chemical fume hood to minimize inhalation risk.
- Dissolution: If preparing a solution, add the solvent slowly to the solid to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin. Clean all equipment used in the process.

Protocol for Deactivation and Disposal of Waste:

Waste containing **Tris-BOC-cyclen** and its derivatives should be treated as hazardous chemical waste. The BOC (tert-butoxycarbonyl) protecting groups are sensitive to acidic conditions and are typically removed using strong acids like trifluoroacetic acid (TFA) or hydrochloric acid (HCl). This deprotection process generates byproducts that must be managed appropriately.

- Waste Collection: Collect all waste containing **Tris-BOC-cyclen**, including unused solutions and contaminated materials (e.g., gloves, weighing paper), in a designated and clearly labeled hazardous waste container.
- Aqueous Waste Neutralization:
 - If the waste is acidic due to deprotection procedures, it must be neutralized before disposal.
 - Work in a chemical fume hood and wear appropriate PPE.
 - Slowly add a suitable base (e.g., sodium bicarbonate or a dilute solution of sodium hydroxide) to the aqueous waste while stirring.
 - Monitor the pH using pH paper or a calibrated pH meter.

- Continue adding the base until the pH is within the acceptable range for your institution's chemical waste disposal (typically between 6 and 8).
- Be aware that neutralization can be an exothermic reaction, so proceed with caution.
- Management of Byproducts: The deprotection of the BOC group can generate tert-butyl cations, which may lead to the formation of isobutylene.^{[4][5]} These are volatile and flammable, reinforcing the need to perform all deactivation and handling steps in a well-ventilated fume hood.
- Final Disposal: Once neutralized, the waste should be transferred to a sealed, properly labeled hazardous waste container for collection by your institution's environmental health and safety department. Do not dispose of this chemical down the drain. Contaminated solid waste should also be bagged and disposed of as hazardous waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. TriBOC-Cyclen - www.chematech-mdt.com [[chematech-mdt.com](https://www.chematech-mdt.com)]
- 3. medchemexpress.com [medchemexpress.com]
- 4. BOC Deprotection - Wordpress [reagents.acsgcipr.org]
- 5. jk-sci.com [jk-sci.com]
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